

Assessing the cost-performance of Pigment Red 5 alternatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pigment red 5

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A Comparative Analysis of Alternatives to Pigment Red 5

For researchers, scientists, and drug development professionals seeking viable alternatives to **Pigment Red 5**, this guide offers a comprehensive cost-performance assessment of several leading substitutes. This document provides a detailed comparison of key performance characteristics, supported by standardized experimental data, to facilitate informed pigment selection for a variety of applications.

Pigment Red 5 (PR 5) is a monoazo pigment known for its brilliant red hue and is utilized across various sectors, including coatings, printing inks, plastics, and textiles.^{[1][2]} However, the demand for pigments with enhanced durability and specific performance attributes has led to the exploration of several high-performance alternatives. This guide focuses on a comparative analysis of **Pigment Red 5** against prominent alternatives: Naphthol Red PR 170, Naphthol Red PR 112, Quinacridone Magenta PR 122, Diketopyrrolo-pyrrole (DPP) Red PR 254, and Anthraquinone Red PR 177.

Comparative Performance Data

The selection of an appropriate pigment is contingent upon the specific requirements of the application, such as exposure to light, heat, and chemical agents. The following table summarizes the key performance indicators for **Pigment Red 5** and its alternatives, based on available technical data.

Pigment	Chemical Class	Lightfastness (Blue Wool Scale)	Heat Stability (°C)	Acid Resistance (1-5 Scale)	Alkali Resistance (1-5 Scale)
Pigment Red 5	Monoazo	5-7	~170	4	4
PR 170	Naphthol AS	6-7	200-240	5	5
PR 112	Naphthol AS	6-8	~170	5	5
PR 122	Quinacridone	7-8	280-300	5	5
PR 254	DPP	8	300	5	5
PR 177	Anthraquinone	8	300	5	5

Note: The data presented is a synthesis of information from various technical datasheets and publications.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) The performance of a specific pigment grade may vary by manufacturer.

In-Depth Analysis of Alternatives

Naphthol Reds (PR 170 and PR 112): These pigments offer a good balance of properties and are often considered direct, cost-effective alternatives to PR 5. PR 170 is available in both opaque (F3RK) and transparent (F5RK) versions, providing flexibility in formulation.[\[5\]](#) The opaque version generally exhibits better stability.[\[5\]](#) PR 112 is noted for its bright, neutral red color and good lightfastness, particularly in air-drying paints.[\[9\]](#)

Quinacridone Magenta (PR 122): As a high-performance quinacridone pigment, PR 122 provides a vibrant bluish-red or magenta hue with exceptional lightfastness and heat stability.[\[4\]](#) [\[13\]](#)[\[14\]](#)[\[15\]](#) Its excellent resistance to migration makes it suitable for demanding applications in plastics and automotive coatings.[\[4\]](#)[\[15\]](#)

DPP Red (PR 254): Diketopyrrolo-pyrrole pigments are renowned for their outstanding durability. PR 254 offers excellent weather resistance, heat stability, and chemical resistance, making it a prime choice for high-end coatings and plastics.[\[8\]](#)[\[12\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Anthraquinone Red (PR 177): This pigment is characterized by its blue-shade red color and exceptional fastness properties.^{[1][2][7][19]} It is often used in combination with inorganic pigments to enhance weatherability.^[2] Its high heat and light stability make it suitable for a wide range of applications, including automotive and industrial coatings.^[7]

Experimental Protocols

To ensure accurate and reproducible comparisons of pigment performance, standardized experimental protocols are essential. The following are detailed methodologies for key experiments cited in this guide.

Lightfastness Testing

Protocol: ISO 12040: Graphic technology — Prints and printing inks — Assessment of light fastness using filtered xenon arc light.

Methodology:

- Prepare test specimens by applying the pigmented formulation to a standardized substrate.
- Expose the specimens to a filtered xenon arc lamp under controlled conditions of temperature and humidity, simulating sunlight.^{[20][21]}
- Simultaneously expose a set of Blue Wool standards (ranging from 1 to 8) to the same light source.^{[22][23][24]}
- Periodically compare the fading of the test specimen to the fading of the Blue Wool standards.
- The lightfastness rating is determined by the Blue Wool standard that shows a similar degree of color change as the test specimen.^[23]

Heat Stability Testing

Protocol: Based on ASTM D2485 - Standard Test Methods for Evaluating Coatings For High Temperature Service.

Methodology:

- Incorporate the pigment into the desired polymer or coating system.
- Prepare test plaques or panels of the pigmented material.
- Place the test specimens in a calibrated oven at a series of increasing temperatures for a specified duration (e.g., 10-30 minutes).[25]
- After each temperature interval, remove the specimens and allow them to cool to room temperature.
- Visually assess the specimens for any color change, degradation, or blistering compared to an unheated control. The heat stability is reported as the maximum temperature at which no significant color change occurs.

Chemical Resistance Testing

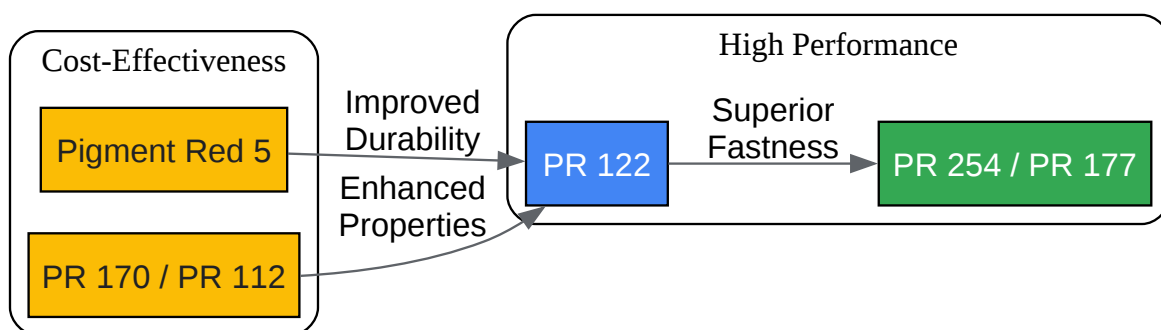
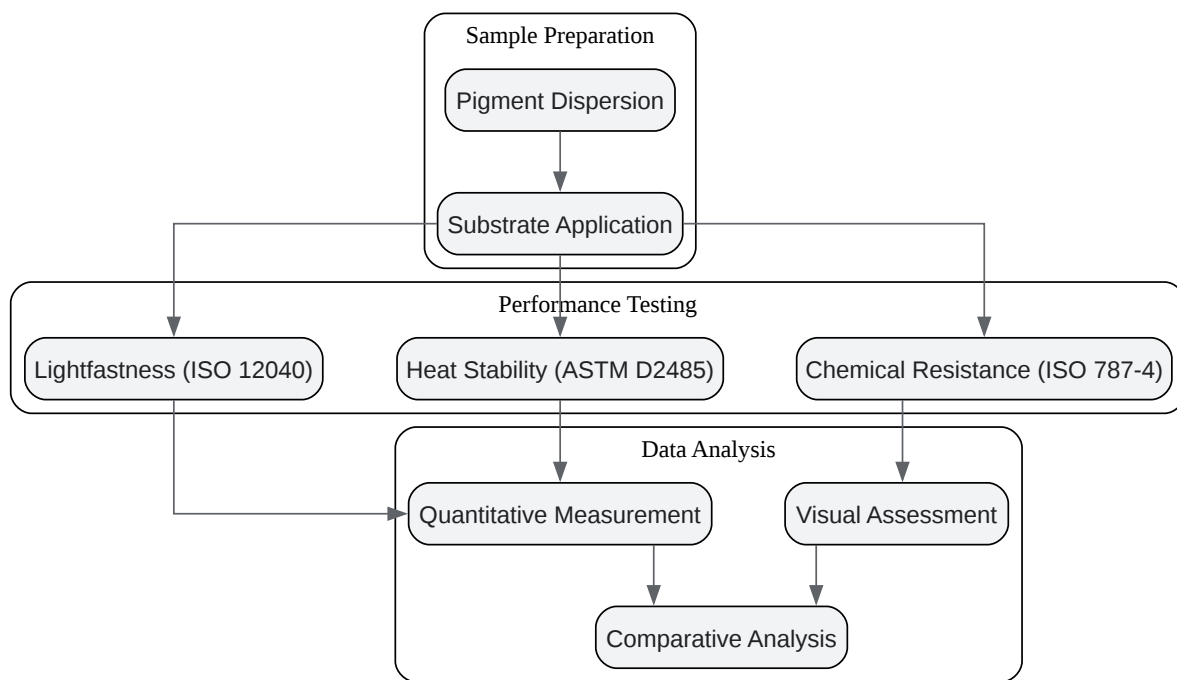
Protocol: Based on ISO 787-4: General methods of test for pigments and extenders — Part 4: Determination of acidity or alkalinity of the aqueous extract.

Methodology for Acid and Alkali Resistance:

- Prepare a dispersion of the pigment in a suitable medium.
- Immerse a portion of the pigmented sample in acidic (e.g., 2% hydrochloric acid) and alkaline (e.g., 2% sodium hydroxide) solutions for a specified period (e.g., 24 hours).[26][27]
- After the exposure period, rinse the samples with deionized water and allow them to dry.
- Visually assess the degree of color change against a gray scale, where 5 represents no change and 1 represents a severe change.[26][27]

Visualizing the Assessment Process

To further clarify the experimental and decision-making frameworks, the following diagrams are provided.



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- To cite this document: BenchChem. [Assessing the cost-performance of Pigment Red 5 alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583872#assessing-the-cost-performance-of-pigment-red-5-alternatives]

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